

N-phenyloctanamide formulation for antimicrobial testing

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Compound of Interest

Compound Name: *N-phenyloctanamide*

CAS No.: 6998-10-3

Cat. No.: B1605187

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Abstract & Scope

This application note details the formulation and testing protocols for **N-phenyloctanamide** (CAS: 1129-50-6), a representative lipophilic amide (

), in antimicrobial assays. Due to its high partition coefficient (LogP

4.[1]3) and low aqueous solubility, standard aqueous dilution methods result in compound precipitation, leading to false-negative MIC (Minimum Inhibitory Concentration) values.

This guide provides a validated Solvent-Cast Microdilution Protocol compliant with CLSI M07 guidelines, ensuring bioavailability in Cation-Adjusted Mueller-Hinton Broth (CAMHB) while maintaining solvent concentrations below toxic thresholds for standard pathogens (*E. coli*, *S. aureus*, *P. aeruginosa*).[1]

Physicochemical Profile & Challenge

The core challenge with **N-phenyloctanamide** is the "Solubility-Toxicity Paradox": you need a strong solvent to dissolve it, but that solvent kills bacteria.

Property	Value	Implication for Assay
Molecular Weight	219.32 g/mol	Small molecule, membrane permeable.[1]
LogP (Lipophilicity)	~4.3	Highly Hydrophobic. Will "crash out" (precipitate) in water immediately.[1]
Water Solubility	< 0.1 mg/mL	Cannot be prepared as aqueous stock.[1]
Solubility in DMSO	> 50 mg/mL	Excellent stock solvent.[1]
Target Final Conc.	0.5 – 128 g/mL	Requires serial dilution.[1]

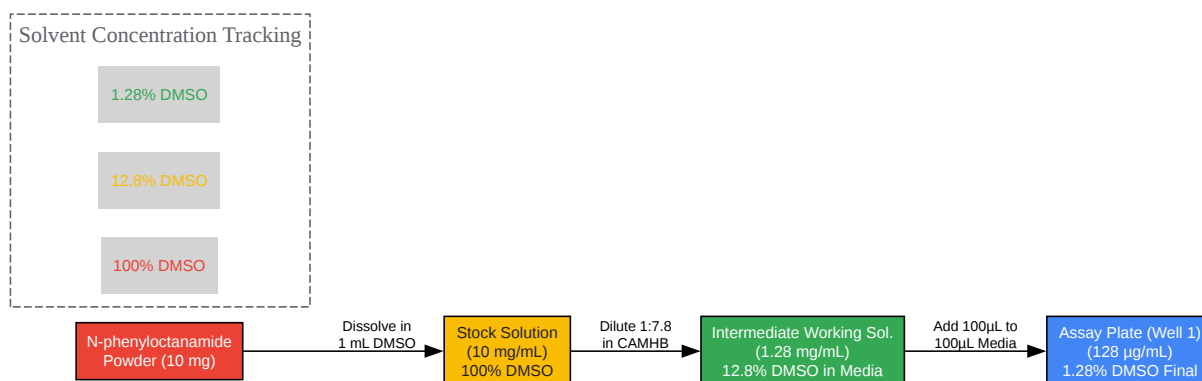
Formulation Strategy: The "Step-Down" Dilution

Directly adding a high-concentration DMSO stock to the bacterial culture often causes immediate precipitation of the amide due to the rapid change in polarity. We utilize a Step-Down Intermediate Dilution method.[1]

Critical Parameters

- Primary Solvent: Dimethyl Sulfoxide (DMSO), Anhydrous 99.9%.[1]
- Max Final Solvent Concentration: 2.0% (v/v).
 - Note: Most bacteria tolerate up to 2-5% DMSO, but CLSI recommends minimizing this to prevent membrane permeabilization artifacts.[1]
- Surfactant (Optional): Tween 80 (Polysorbate 80) at 0.002% final concentration is only used if visible precipitation persists at 2% DMSO.[1]

Workflow Visualization



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Figure 1: Step-Down Dilution Workflow. By creating an intermediate solution, we prevent the "shock" precipitation that occurs when dropping 100% DMSO stock directly into the final well.

Detailed Protocol: Broth Microdilution (MIC)

Materials:

- **N-phenyloctanamide** (High Purity).[\[1\]](#)
- DMSO (Sigma-Aldrich Hybridoma grade or equivalent).[\[1\]](#)
- Cation-Adjusted Mueller-Hinton Broth (CAMHB).[\[1\]](#)
- 96-well polypropylene plates (Round bottom preferred to center pellets).[\[1\]](#)
- 0.5 McFarland bacterial suspension.[\[1\]](#)

Step 1: Stock Preparation

- Weigh 10.0 mg of **N-phenyloctanamide**.[\[1\]](#)
- Dissolve in 1.0 mL of 100% DMSO. Vortex until completely clear.[\[1\]](#)

- Storage: Aliquot and store at -20°C. Avoid repeated freeze-thaw cycles.

Step 2: Intermediate Working Solution (40x Conc.)

Goal: Create a solution that is 40x the highest desired test concentration, but with reduced DMSO.

- Target High Test Conc: 128

g/mL.[\[1\]](#)

- Prepare Intermediate (5,120

g/mL):

- Take 512

L of Stock (10 mg/mL).

- Add 488

L of CAMHB.[\[1\]](#)

- Result: 1 mL of 5.12 mg/mL compound in 51.2% DMSO.[\[1\]](#)

- Observation: If this turns cloudy, add Tween 80 to a final conc of 0.1%.[\[1\]](#)

Step 3: Plate Preparation (Serial Dilution)

- Dispense Media: Add 100

L of CAMHB to columns 2 through 12 of the 96-well plate.[\[1\]](#)

- Add Compound: Add 200

L of the Intermediate Solution (diluted further to 256

g/mL in 2.56% DMSO) to Column 1.

- Serial Dilute: Transfer 100

L from Column 1 to Column 2.^[1] Mix 5 times. Repeat down to Column 10.^[1]^[2] Discard the final 100

L from Column 10.^[1]

- Columns 11 & 12 are controls.^[1]

- Inoculation: Add 100

L of standardized bacterial inoculum (

CFU/mL) to wells in Columns 1–11.

- Note: This 1:2 dilution reduces the compound and DMSO concentration by half.^[1]

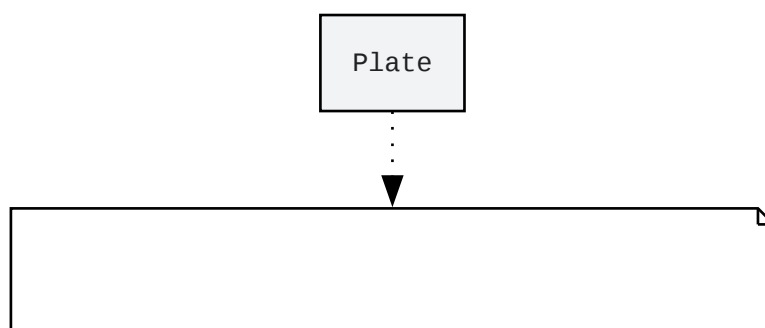
Step 4: The Critical Controls (Self-Validating System)

To ensure scientific integrity, you must include the following controls on every plate:

Well Type	Contents	Purpose
Growth Control	Media + Bacteria + DMSO (1.28%)	Proves solvent isn't toxic. ^[1]
Sterility Control	Media + Compound (Highest Conc)	Checks for contamination.
Vehicle Toxicity	Media + Bacteria + DMSO (2.5% - 5%)	Establishes solvent MIC. ^[1]

Data Analysis & Interpretation

Visualizing the Plate Layout



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Figure 2: Plate Layout and Validation Logic. Column 11 is the "Go/No-Go" gauge for the assay.

Reading the Results

- Check Column 11 (Growth Control): Must show turbidity (button > 2mm).^[1] If clear, the DMSO concentration (1.28%) was toxic to the specific strain.
- Check Column 12 (Sterility): Must be clear.^[1]
- Determine MIC: The lowest concentration (Columns 1-10) with no visible growth.
 - Precipitation Check: If the well is cloudy but not due to bacteria, spin the plate at 3000g for 5 mins. A tight white pellet = bacteria.^[1] A diffuse smear = compound precipitate.^[1]

Troubleshooting High-LogP Formulations

Issue: "Crystal Snow" (Precipitation upon inoculation)

- Cause: **N-phenyloctanamide** is extremely hydrophobic.^[1] The moment it hits the aqueous inoculum, it aggregates.
- Solution: Use Bovine Serum Albumin (BSA).^[1] Add 0.02% BSA to the CAMHB.^[1] BSA acts as a carrier protein (similar to how albumin carries fatty acids in blood), stabilizing the amide in solution without inhibiting bacterial growth.

Issue: Inconsistent MICs

- Cause: Adsorption to plastic.^[1] Lipophilic amides stick to polystyrene.^[1]

- Solution: Use Polypropylene (PP) plates or "Low-Binding" plates.[1] Do not use standard Polystyrene (PS) tissue culture plates.[1]

References

- Clinical and Laboratory Standards Institute (CLSI). (2018).[1] Methods for Dilution Antimicrobial Susceptibility Tests for Bacteria That Grow Aerobically; Approved Standard—Eleventh Edition (M07-A11).[1] Wayne, PA: CLSI.[1][3] [\[Link\]](#)
- Wiegand, I., Hilpert, K., & Hancock, R. E. (2008).[1] Agar and broth dilution methods to determine the minimal inhibitory concentration (MIC) of antimicrobial substances.[4][5] Nature Protocols, 3(2), 163–175.[1] [\[Link\]](#)
- Wanigasekara, D., et al. (2021).[1][6][7] Determination of Tolerance Limits of Dimethyl Sulfoxide (DMSO) on Selected Bacterial Strains for the Antimicrobial Assays. University of Sri Jayewardenepura. [\[Link\]](#)
- PubChem. (2025).[1][8] Compound Summary: **N-phenyloctanamide** (CID 3790984).[1] National Center for Biotechnology Information.[1] [\[Link\]](#)

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Sources

- 1. N-Phenylbutanamide | C₁₀H₁₃NO | CID 14323 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Enhancing Antimicrobial Peptide Activity through Modifications of Charge, Hydrophobicity, and Structure - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. M07 | Methods for Dilution Antimicrobial Susceptibility Tests for Bacteria That Grow Aerobically [clsi.org]
- 5. webstore.ansi.org [webstore.ansi.org]

- 6. N-phenyl-N-propylbutanamide | C₁₃H₁₉NO | CID 71107494 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Determination of Tolerance Limits of Dimethyl Sulfoxide (DMSO) on Selected Bacterial Strains for the Antimicrobial Assays of Natural Products | Proceedings of International Forestry and Environment Symposium [journals.sjp.ac.lk]
- 8. N-benzyl-N-propylbutanamide | C₁₄H₂₁NO | CID 60631142 - PubChem [pubchem.ncbi.nlm.nih.gov]
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